

Navigating the Safe Handling of 4-tert-butylpiperidine: A Technical Guide

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Compound of Interest

Compound Name: 4-tert-Butylpiperidine

Cat. No.: B1294329

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling protocols for **4-tert-butylpiperidine** (CAS No: 1882-42-4), a key building block in pharmaceutical research and development. Adherence to these guidelines is paramount to ensure the safety of laboratory personnel and the integrity of research outcomes. This document outlines the toxicological profile, proper handling procedures, emergency measures, and disposal of **4-tert-butylpiperidine**, supplemented with clear data tables and a procedural workflow for managing accidental spills.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **4-tert-butylpiperidine** is the foundation of its safe handling. While comprehensive experimental data is not always available, the following table summarizes key known characteristics.

Property	Value	Reference
Molecular Formula	C9H19N	[1]
Molecular Weight	141.25 g/mol	[1]
CAS Number	1882-42-4	[1]
EINECS Number	217-539-4	[1]
Boiling Point	196-197 °C	[2]
Melting Point	-40 °C	[2]
Flash Point	Combustible liquid (H227)	[1]
Density	No data available	
Solubility	No data available	[2]

Section 2: Hazard Identification and GHS Classification

4-tert-butylpiperidine is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its potential dangers.

Hazard Class	GHS Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	None
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	
Flammable Liquids	Category 4	H227: Combustible liquid	

Signal Word: Danger^[1]

Section 3: Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **4-tert-butylpiperidine** to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being undertaken.

Protection Type	Minimum Requirement	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield should be worn over goggles when there is a significant risk of splashes.	Protects against severe eye damage from splashes of the corrosive material.[1][3]
Hand Protection	Double gloving is recommended. Inner Glove: Nitrile rubber (min. 0.1 mm thickness). Outer Glove: Butyl rubber or Neoprene (min. 0.3 mm thickness).	Provides robust protection against skin irritation and absorption.[1][3] Gloves must be inspected prior to use and changed immediately upon contamination.[4]
Skin and Body Protection	A flame-resistant or 100% cotton lab coat worn over personal clothing. Chemical-resistant apron and sleeves for larger quantities. Closed-toe shoes and long pants are required.	Protects skin from potential splashes and contact.[3][4]
Respiratory Protection	All work should be conducted in a certified chemical fume hood.[3] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is required.	Prevents inhalation of harmful vapors that can cause respiratory irritation.[1][5]

Section 4: Safe Handling and Storage

Proper handling and storage practices are critical to minimizing the risks associated with **4-tert-butylpiperidine**.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4][6]

- Avoid contact with skin and eyes.[4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Use non-sparking tools and take precautionary measures against static discharges.[7]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4]
- Store locked up.[1]
- Keep away from heat, sparks, and open flames.[7]
- Store apart from incompatible materials such as strong oxidizing agents and acids.[7][8]

Section 5: First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.[1]
Skin Contact	Take off immediately all contaminated clothing.[4] Wash off with soap and plenty of water.[4] If skin irritation occurs, get medical help.[1]
Inhalation	Remove person to fresh air and keep comfortable for breathing.[1] If breathing is difficult, give oxygen.[4] If not breathing, give artificial respiration.[4] Get medical help if you feel unwell.[1]
Ingestion	Rinse mouth with water.[4][6] Do NOT induce vomiting.[4][6] Never give anything by mouth to an unconscious person.[4] Call a physician or Poison Control Center immediately.[4]

Section 6: Fire-Fighting and Accidental Release Measures

Fire-Fighting:

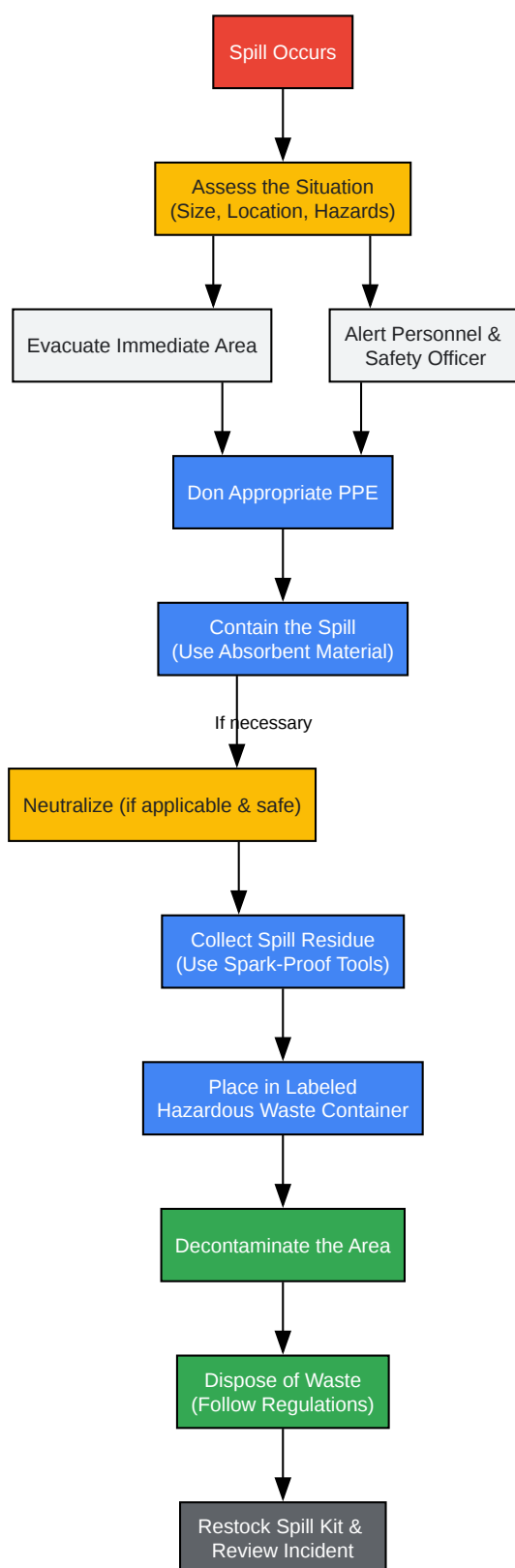
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][6]
- Specific Hazards: During a fire, irritating and toxic gases such as carbon oxides and nitrogen oxides may be generated.[8][9] Containers may explode when heated.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][8]

Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area.^[4] Ensure adequate ventilation.^[4] Wear appropriate personal protective equipment as outlined in Section 3.^[6] Avoid breathing vapors, mist, or gas.^[4] Remove all sources of ignition.^[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.^[4] Do not let the chemical enter drains, as it may be harmful to aquatic life.^[4]^[7]
- Containment and Cleanup: Absorb the spillage with a non-combustible absorbent material such as sand, earth, or diatomaceous earth.^[2] Collect the material in a suitable, closed container for disposal.^[4] Use spark-proof tools and explosion-proof equipment.^[4]

Section 7: Accidental Spill Response Workflow

The following diagram outlines a logical workflow for responding to an accidental spill of **4-tert-butylpiperidine**.



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Caption: Workflow for responding to a chemical spill.

Section 8: Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessment of **4-tert-butylpiperidine** are not publicly available in the cited resources. The hazard classifications are typically derived from data submitted to regulatory bodies like the European Chemicals Agency (ECHA) under regulations such as REACH, often based on studies conducted by chemical manufacturers. These studies follow standardized OECD guidelines for testing of chemicals, such as those for acute oral toxicity (OECD 423), skin irritation (OECD 404), and eye irritation (OECD 405).

Section 9: Disposal Considerations

All waste generated from the use of **4-tert-butylpiperidine**, including contaminated materials and empty containers, must be treated as hazardous waste.^[1] Disposal should be carried out by a licensed chemical disposal company in accordance with all applicable local, state, and federal regulations.^[4] Do not dispose of this chemical into sewer systems or the environment.^[4]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **4-tert-butylpiperidine**. It is not a substitute for a thorough understanding of the specific hazards present in your laboratory and a comprehensive risk assessment for your intended use of this chemical. Always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before use.

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